

comparative toxicity analysis of various alkali metal cyanides

Author: BenchChem Technical Support Team. Date: November 2025

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Mechanism of Cyanide Toxicity

Acute cyanide poisoning is a form of histotoxic hypoxia, where the body's tissues are unable to use oxygen effectively.[2] The cyanide ion has a high affinity for ferric iron (Fe³+) and binds to the heme a3 portion of cytochrome c oxidase (also known as Complex IV) within the mitochondrial electron transport chain.[2][3][4] This binding event halts the process of oxidative phosphorylation, effectively shutting down aerobic respiration and the primary pathway for ATP production.[3][5] As a result, cellular metabolism shifts to anaerobic pathways, leading to a rapid accumulation of lactic acid and subsequent metabolic acidosis.[2][5] Tissues with high oxygen demands, such as the central nervous system and the heart, are most profoundly affected, leading to symptoms that can rapidly progress from dizziness and headache to seizures, cardiac arrest, and death.[2][5]

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- To cite this document: BenchChem. [comparative toxicity analysis of various alkali metal cyanides]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b107606#comparative-toxicity-analysis-of-various-alkali-metal-cyanides]

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